

A Comparative Guide to the Relative Reaction Rates of 1-Methoxypropane

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Compound of Interest

Compound Name: **1-methoxypropane**

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This guide provides a comprehensive comparison of the relative reaction rates of **1-methoxypropane** with key atmospheric oxidants, namely hydroxyl radicals ($\cdot\text{OH}$) and chlorine atoms ($\text{Cl}\cdot$). The data presented is crucial for understanding the atmospheric lifetime and reactivity of this ether, which is relevant in fields ranging from atmospheric chemistry to drug metabolism, where analogous ether linkages are common.

Quantitative Data Summary

The following table summarizes the experimentally determined rate constants for the gas-phase reactions of **1-methoxypropane** and other structurally related ethers with hydroxyl radicals and chlorine atoms at room temperature. This data allows for a direct comparison of their relative reactivities.

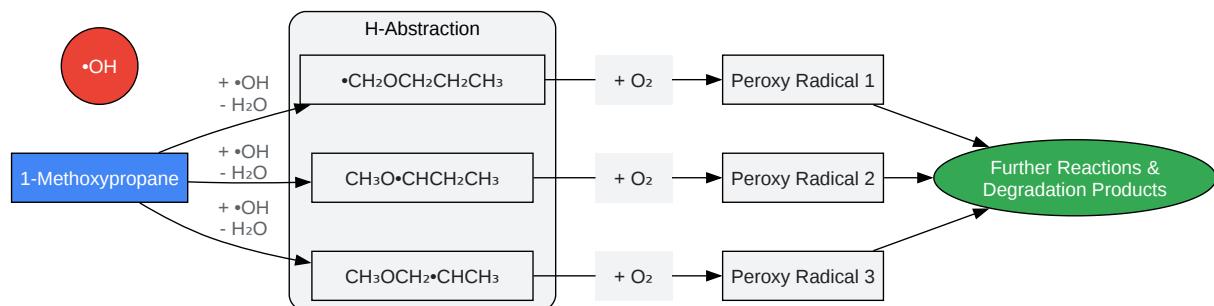
Compound	Reagent	Rate Constant (k) at 293 ± 2 K (cm^3 $\text{molecule}^{-1} \text{s}^{-1}$)	Reference
1-Methoxypropane	$\cdot\text{OH}$	$(9.91 \pm 2.30) \times 10^{-12}$	[1]
1-Methoxypropane	$\text{Cl}\cdot$	$(2.52 \pm 0.14) \times 10^{-10}$	[1]
Methyl Ethyl Ether	$\cdot\text{OH}$	$(7.53 \pm 2.86) \times 10^{-12}$	[2]
Methyl Ethyl Ether	$\text{Cl}\cdot$	$(2.35 \pm 0.43) \times 10^{-10}$	[2]
Dimethyl Ether	$\text{Cl}\cdot$	$(1.3 \pm 0.2) \times 10^{-10}$	[3]
Diethyl Ether	$\text{Cl}\cdot$	$(2.5 \pm 0.3) \times 10^{-10}$	[3]
Di-n-propyl Ether	$\text{Cl}\cdot$	$(3.6 \pm 0.4) \times 10^{-10}$	[3]

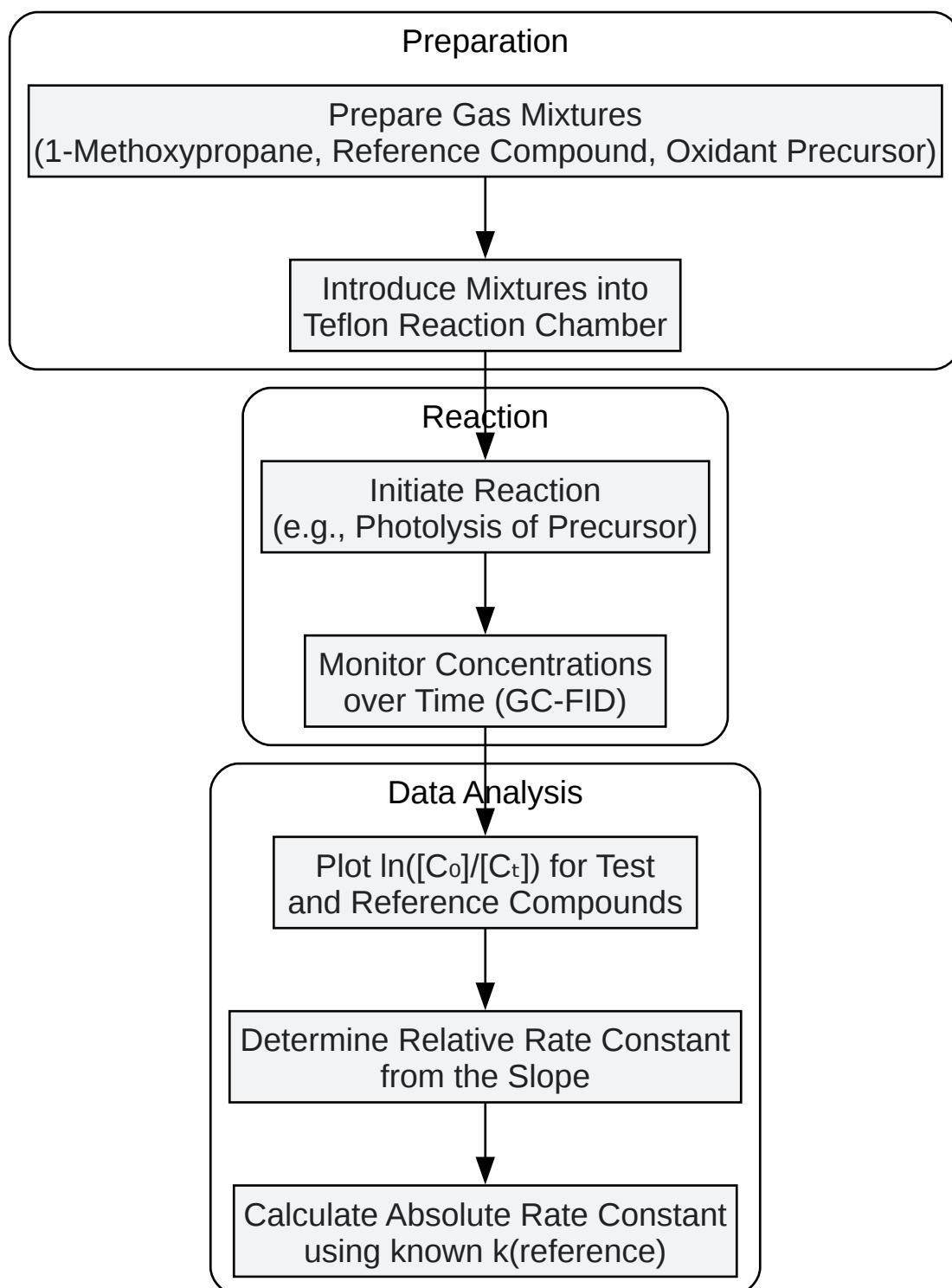
Key Observations:

- The reaction of **1-methoxypropane** with chlorine atoms is significantly faster than its reaction with hydroxyl radicals, by approximately two orders of magnitude.[1]
- The reactivity of **1-methoxypropane** with both $\cdot\text{OH}$ and $\text{Cl}\cdot$ is comparable to that of other small aliphatic ethers like methyl ethyl ether and diethyl ether.[1][2][3]

Reaction Mechanisms and Pathways

The dominant initial reaction pathway for the gas-phase oxidation of **1-methoxypropane** by hydroxyl radicals is hydrogen atom abstraction. The $\cdot\text{OH}$ radical can abstract a hydrogen atom from different positions on the **1-methoxypropane** molecule, leading to the formation of various alkyl radicals. These radicals then rapidly react with molecular oxygen in the atmosphere.



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References

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- 2. researchgate.net [researchgate.net]
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- To cite this document: BenchChem. [A Comparative Guide to the Relative Reaction Rates of 1-Methoxypropane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14500535#relative-reaction-rate-studies-using-1-methoxypropane>]

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